Crystal Structure & Performance Guide: Benzoxazole-2-Carboxylate Derivatives

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Compound of Interest

Compound Name:	*Methyl 6-fluorobenzo[d]oxazole-2-carboxylate*
CAS No.:	*1086392-62-2*
Cat. No.:	*B1440716*

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Executive Summary: The Scaffold at the Crossroads

Benzoxazole-2-carboxylate derivatives represent a critical pharmacophore in modern medicinal chemistry, serving as a structural bridge between high-solubility esters and bioactive heterocycles. Unlike their benzimidazole (nitrogen-heavy) or benzothiazole (sulfur-heavy) counterparts, benzoxazoles offer a unique balance of lipophilicity and hydrogen-bond acceptance that is pivotal for drug-receptor interactions.

This guide provides a technical comparison of the crystal structure dynamics of Methyl 1,3-benzoxazole-2-carboxylate (MB2C) against its substituted analogues. By analyzing the transition from planar stacking to complex herringbone arrangements, we reveal how specific structural modifications at the 5- and 6-positions dictate solid-state stability and potential bioavailability.

Comparative Structural Analysis

The performance of a drug candidate is often pre-determined by its solid-state arrangement. Here, we compare the "Parent" scaffold against "Functionalized" derivatives to highlight how

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steric and electronic effects alter crystal packing.

Performance Metrics: Parent vs. Derivatives

The following table synthesizes crystallographic data to compare the baseline stability and packing efficiency of the parent compound against substituted variants.

Feature	Parent: **Methyl 1,3-benzoxazole-2-carboxylate**	Derivative: **(E)-2-(6-methylbenzoxazol-2-yl)-3-phenylacrylonitrile**	Derivative: **Ethyl 5-bromo-2-(4-methoxyphenyl)oxazole-4-carboxylate**
Space Group	Monoclinic ( )	Monoclinic ( )	Monoclinic ( )
Packing Motif	Flattened Herringbone	Parallel Organic Layers	Inverted Planar / Dimers
Dominant Interaction	stacking (Face-to-Face)	Van der Waals / Dispersion	C-H...O Hydrogen Bonds
Planarity	High (RMSD < 0.02 Å)	High (Conjugated system)	Twisted (due to steric bulk)
Solubility Prediction	Moderate (Tight packing)	Low (Lipophilic layers)	High (Polar H-bond network)

Deep Dive: The "Flattened Herringbone" Anomaly

In the parent MB2C, the molecule is almost perfectly planar. This allows the molecules to stack in a "flattened herringbone" arrangement.[1][2][3]

- Mechanism: The lack of steric bulk allows the

  -clouds of the benzene and oxazole rings to overlap significantly.

- Causality: This tight

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interaction (centroid distance ~3.66 Å) creates a lattice with high lattice energy, often correlating with lower dissolution rates in aqueous media compared to twisted derivatives.

In contrast, 5-substituted derivatives (like the bromo-variant) introduce a "twist" or steric clash that disrupts this perfect stacking.

- Result: The lattice shifts to rely more on C-H...O and C-H...N hydrogen bonds.
- Benefit: These directional bonds are often more easily solvated than large hydrophobic

  -stacks, potentially improving the dissolution profile of the drug.

Experimental Workflow: From Synthesis to Structure

To replicate these findings or synthesize new derivatives, follow this self-validating workflow.

Synthesis & Crystallization Pathway

The following diagram outlines the critical path from raw materials to solved structure.



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Figure 1: Critical path workflow for the synthesis and structural characterization of benzoxazole derivatives.

Detailed Protocol: Slow Evaporation Crystallization

Objective: Grow single crystals suitable for XRD (approx.

mm).

- Solvent Selection:
  - Primary Choice: Dichloromethane (

) for the parent ester due to moderate polarity.

- Alternative: Ethanol/Hexane (1:1) for more lipophilic substituted derivatives.
- Why? Dichloromethane evaporates quickly, but for planar benzoxazoles, it promotes the formation of the thermodynamically stable "herringbone" polymorph.

- Dissolution:
  - Dissolve 50 mg of the purified derivative in 5 mL of solvent.
  - Critical Step: Filter the solution through a 0.45

    m PTFE syringe filter into a clean scintillation vial. Dust particles act as nucleation sites that promote polycrystallinity (twinning), which ruins data quality.
- Evaporation:
  - Cover the vial with Parafilm and poke 3-4 small holes with a needle.
  - Store in a vibration-free, dark environment at 20°C.
  - Validation: Crystals should appear within 48-72 hours. If precipitation is amorphous (powder), repeat with a higher ratio of the anti-solvent (Hexane).

Interaction Mapping: The Hirshfeld Surface

Understanding why a crystal packs a certain way requires looking beyond the unit cell to the intermolecular forces.

Interaction Hierarchy

For Benzoxazole-2-carboxylates, the hierarchy of forces governing stability is:

- Stacking (30-40% Contribution): Dominant in planar, unsubstituted forms.
- H...H Contacts (~35% Contribution): The "filler" interactions that dictate bulk density.
- C-H...N / C-H...O Hydrogen Bonds (Specific): These are the "anchors" that lock the orientation.

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Pathway of Interaction

The diagram below visualizes how these forces stabilize the crystal lattice.

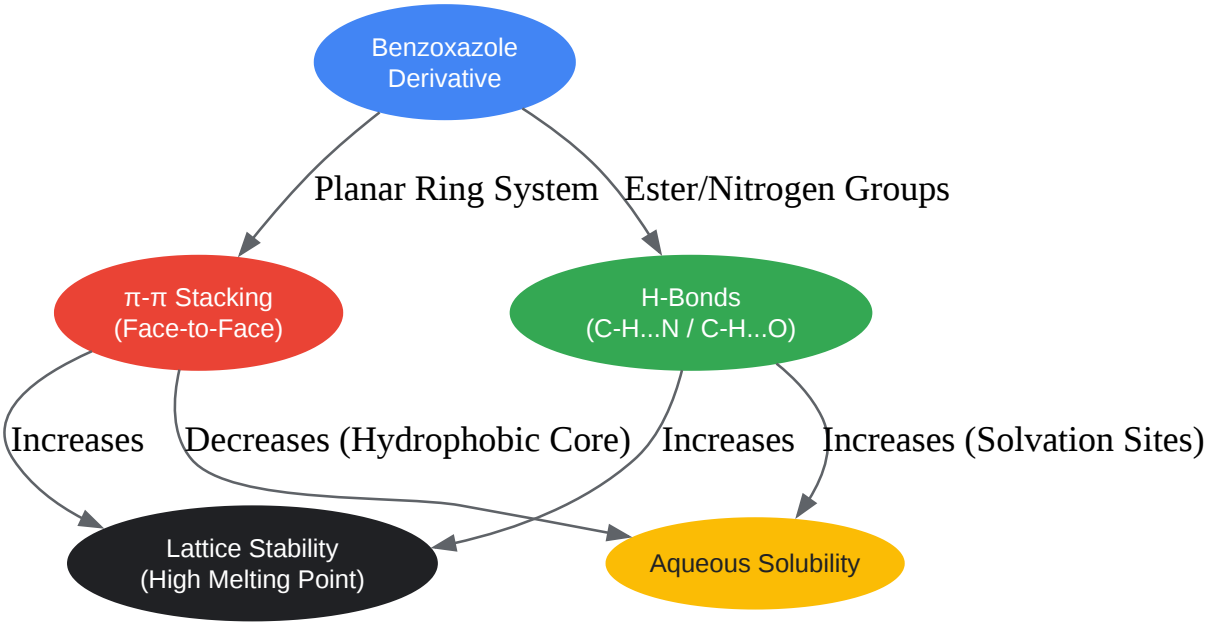

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Figure 2: Interaction map showing the opposing effects of

-stacking and Hydrogen bonding on physical properties.

References

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